

Personal protective equipment for handling 3-Chloro-N-methylbenzylamine

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Compound of Interest

Compound Name: 3-Chloro-N-methylbenzylamine

Cat. No.: B1295239

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Essential Guide to Handling 3-Chloro-N-methylbenzylamine

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **3-Chloro-N-methylbenzylamine** (CAS: 39191-07-6). Adherence to these guidelines is critical for ensuring laboratory safety and procedural accuracy.

Personal Protective Equipment (PPE)

When handling **3-Chloro-N-methylbenzylamine**, a comprehensive personal protective equipment strategy is mandatory to prevent skin and eye contact, inhalation, and ingestion. The following table summarizes the required PPE.

PPE Category	Specification
Eye and Face	Chemical splash goggles or a face shield are necessary to protect against splashes.[1]
Hand	Chemical-resistant gloves (e.g., impervious gloves) are required. Always inspect gloves for integrity before use.[1]
Body	A lab coat or chemical-resistant apron should be worn. For larger quantities or increased risk of splashing, chemical-resistant coveralls are recommended.[2]
Respiratory	Work in a well-ventilated area, preferably under a chemical fume hood.[1][3] If ventilation is inadequate or if dusts/aerosols are generated, use a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK (EN14387) respirator filter).[4]

Safety and Handling Summary

3-Chloro-N-methylbenzylamine is a flammable liquid that is harmful if swallowed, causes skin irritation, and poses a risk of serious eye damage.[4] The following table outlines key safety and handling information.

Parameter	Value
CAS Number	39191-07-6
Molecular Formula	C ₈ H ₁₀ ClN
Molecular Weight	155.62 g/mol
Appearance	Colorless to light yellow liquid[5]
Boiling Point	97 °C at 0.6 mmHg[6]
Density	1.072 g/mL at 25 °C[6]
Flash Point	46 °C (114.8 °F) - closed cup[4]
Hazard Statements	H226 (Flammable liquid and vapor), H302 (Harmful if swallowed), H315 (Causes skin irritation), H318 (Causes serious eye damage), H412 (Harmful to aquatic life with long lasting effects).[4]
Precautionary Statements	P210 (Keep away from heat, sparks, open flames, and hot surfaces. No smoking), P273 (Avoid release to the environment), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P301 + P312 (IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell), P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[4]

Experimental Protocol: Safe Handling in a Laboratory Setting

The following protocol outlines the procedural steps for the safe handling of **3-Chloro-N-methylbenzylamine**.

1. Pre-Operational Checks:

- Ensure a Safety Data Sheet (SDS) for **3-Chloro-N-methylbenzylamine** is readily accessible.
- Verify that a chemical fume hood is in proper working order.
- Confirm that an eyewash station and safety shower are unobstructed and operational.[\[1\]](#)[\[7\]](#)
- Assemble and inspect all required PPE as detailed in the table above.
- Prepare all necessary equipment and reagents before handling the chemical.

2. Operational Steps:

- Conduct all work involving **3-Chloro-N-methylbenzylamine** within a certified chemical fume hood to minimize inhalation exposure.[\[3\]](#)
- Ground and bond containers when transferring the material to prevent static discharge.[\[1\]](#)
- Avoid direct contact with the skin and eyes.[\[3\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)
- Keep away from sources of ignition such as heat, sparks, and open flames.[\[3\]](#)
- In case of a spill, absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, labeled container for disposal.[\[1\]](#)

3. Post-Operational Procedures:

- Upon completion of work, decontaminate the work area.
- Remove and properly dispose of contaminated PPE.
- Wash hands and any exposed skin thoroughly with soap and water after handling.[\[1\]](#)
- Store **3-Chloro-N-methylbenzylamine** in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents and acids.[\[1\]](#)[\[3\]](#)

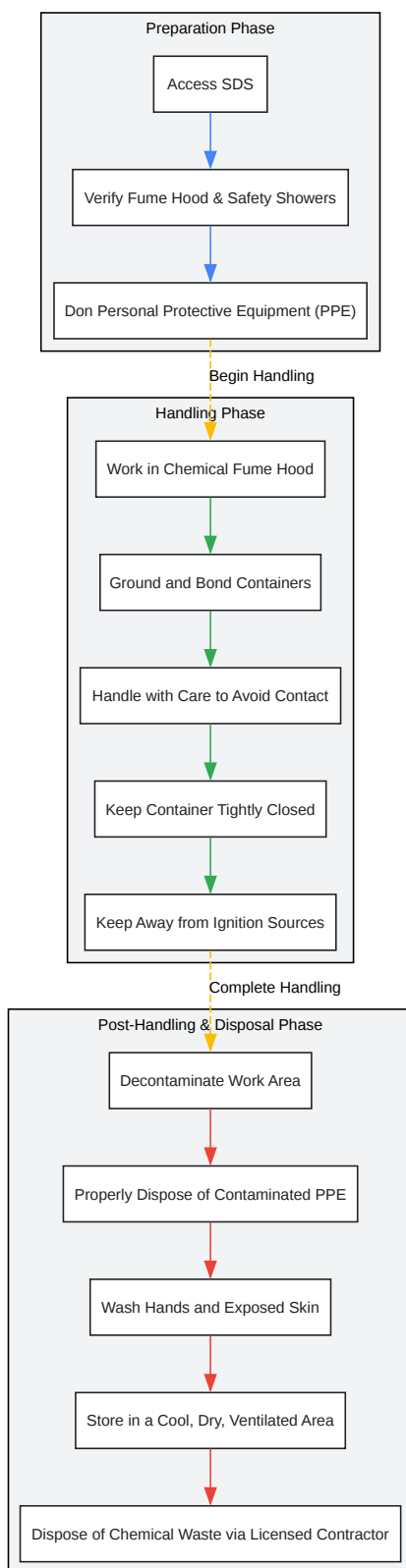
Disposal Plan

All waste containing **3-Chloro-N-methylbenzylamine** must be treated as hazardous waste.

- **Waste Collection:** Collect all liquid and solid waste in designated, properly labeled, and sealed containers.
- **Disposal:** Dispose of the chemical waste through a licensed hazardous waste disposal company. Do not allow the product to enter drains. Follow all federal, state, and local

regulations for hazardous waste disposal.

Workflow for Handling 3-Chloro-N-methylbenzylamine



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Caption: Workflow for the safe handling of **3-Chloro-N-methylbenzylamine**.

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